

FerroLOXIN-1 Administration for In Vivo Mouse Studies: Application Notes and Protocols

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *FerroLOXIN-1*

Cat. No.: *B15576028*

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Introduction

FerroLOXIN-1 is a novel small-molecule inhibitor of ferroptosis, a form of regulated cell death driven by iron-dependent lipid peroxidation. It demonstrates high specificity by selectively targeting the 15-lipoxygenase (15LOX)/phosphatidylethanolamine-binding protein 1 (PEBP1) complex, which is a key enzymatic driver of ferroptosis. This selective inhibition prevents the production of pro-ferroptotic lipid hydroperoxides. These application notes provide detailed protocols for the in vivo administration of **FerroLOXIN-1** in mouse models, based on currently available preclinical data.

Quantitative Data Summary

The following tables summarize the key quantitative data for **FerroLOXIN-1** administration in mice, primarily from studies involving total body irradiation (TBI) models.

Table 1: In Vivo Efficacy of **FerroLOXIN-1** in a Mouse Model of Total Body Irradiation

Parameter	Value	Mouse Strain	Injury Model	Administration Details	Reference
Dosage	25 mg/kg	C57BL/6NTac	9.25 Gy Total Body Irradiation	Single intraperitoneal (IP) injection 24 hours post-irradiation	[1]
Survival Rate (Day 19)	75% (FerroLOXIN-1) vs. 0% (TBI control)	C57BL/6NTac (female)	9.25 Gy Total Body Irradiation	Single intraperitoneal (IP) injection 24 hours post-irradiation	[1]
Survival Rate (Day 15)	Significantly increased vs. control	C57BL/6NTac (male)	9.0 Gy Total Body Irradiation	Single intraperitoneal (IP) injection 24 hours post-irradiation	[2]

Table 2: Pharmacokinetic Profile of **FerroLOXIN-1** in Mice

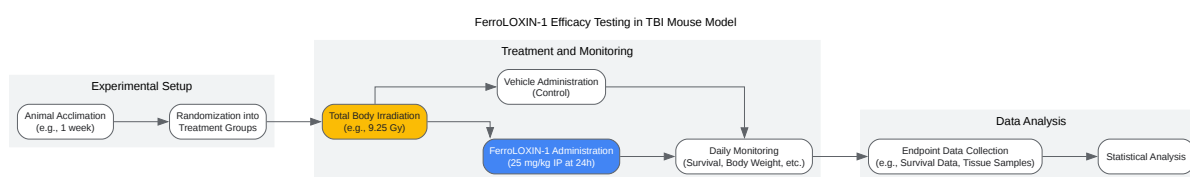
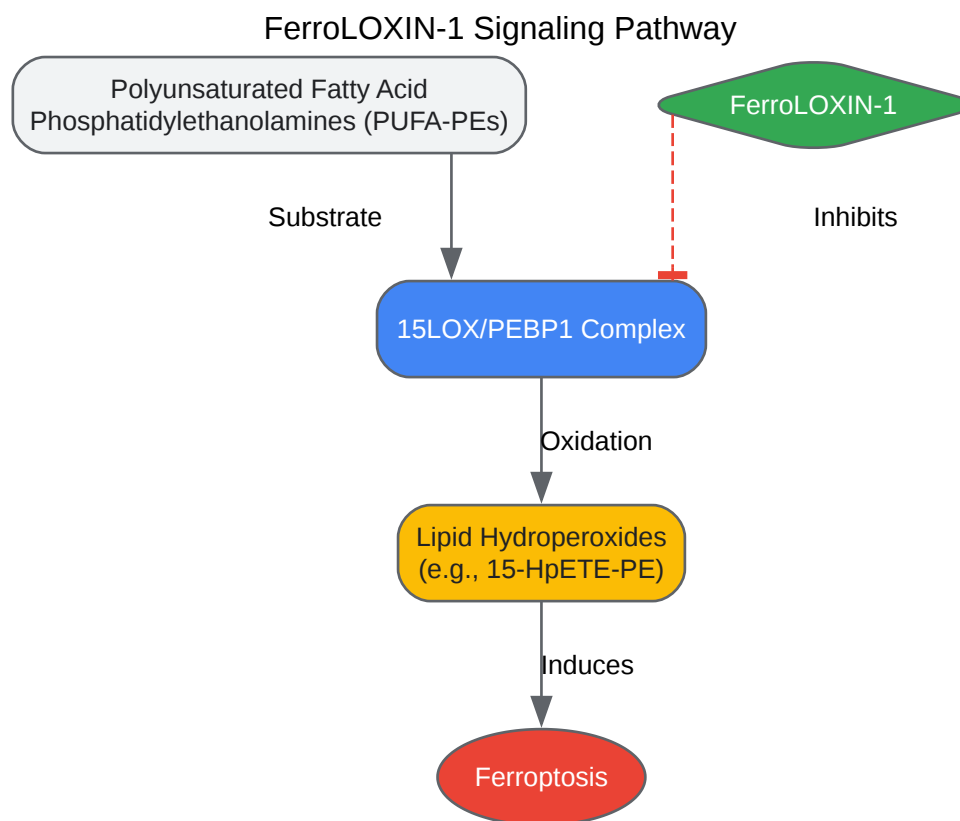
Parameter	Value	Route of Administration	Dosage	Reference
Terminal Half-life ($t_{1/2}$)	12.1 hours	Intraperitoneal (IP)	25 mg/kg	[2]
Clearance (Cl)	17.7 mL/min/kg	Intraperitoneal (IP)	25 mg/kg	[2]

Table 3: Toxicity Profile of **FerroLOXIN-1** in Mice

Parameter	Observation	Mouse Strain	Dosage	Reference
General Toxicity	No toxic effects observed	C57BL/6NTac (female and male)	25 mg/kg (in non-irradiated mice)	[2]

Signaling Pathway

FerroLOXIN-1 exerts its anti-ferroptotic effect by specifically inhibiting the enzymatic activity of the 15-lipoxygenase (15LOX)/phosphatidylethanolamine-binding protein 1 (PEBP1) complex. This complex is crucial for the generation of lipid hydroperoxides, the key executioners of ferroptotic cell death.



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References

- [1. researchgate.net \[researchgate.net\]](#)
- [2. Discovering selective antiapoptotic inhibitors of the 15LOX/PEBP1 complex noninterfering with biosynthesis of lipid mediators - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
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